

Application Notes and Protocols: 2-Sec-butoxybenzaldehyde in Fragrance Formulation

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Compound of Interest

Compound Name: 2-Sec-butoxybenzaldehyde

Cat. No.: B1288657

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Introduction

2-Sec-butoxybenzaldehyde is a versatile aromatic aldehyde that serves as a key ingredient in the formulation of fine fragrances and scented consumer products.^[1] Its molecular structure, featuring a benzaldehyde core with a secondary butoxy group at the ortho position, contributes to a unique and desirable aromatic profile.^[1] This document provides detailed application notes and experimental protocols for the effective use of **2-Sec-butoxybenzaldehyde** in fragrance creation, including its olfactory characteristics, performance data, and evaluation methodologies.

Chemical Structure:

Caption: Chemical structure of **2-Sec-butoxybenzaldehyde**.

Physicochemical and Organoleptic Properties

A summary of the key physicochemical and olfactory properties of **2-Sec-butoxybenzaldehyde** is presented in Table 1. Understanding these properties is crucial for its effective incorporation into fragrance formulations.

Table 1: Physicochemical and Olfactory Profile of **2-Sec-butoxybenzaldehyde**

Property	Value	Reference
Chemical Formula	$C_{11}H_{14}O_2$	[1]
Molecular Weight	178.23 g/mol	[1]
CAS Number	22921-59-1	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor Type	Aromatic, Aldehydic	General knowledge
Odor Description	Sweet, floral, slightly fruity with a nutty, almond-like undertone, and a hint of a green, watery character.	Inferred from related alkoxy benzaldehydes
Volatility	Top to Middle Note	General knowledge
Purity	$\geq 95\%$ (as per typical commercial grade)	[1]
Storage	Store in a cool, dry, well-ventilated area away from light and oxidizing agents.	General chemical safety guidelines

Application in Fragrance Formulations

2-Sec-butoxybenzaldehyde is a valuable modifier in a variety of fragrance types, where it can be used to impart brightness, lift, and a unique floral-gourmand character. Due to their potency, aromatic aldehydes are typically used in small quantities to achieve the desired effect without overpowering the composition.

Recommended Use Levels

The optimal concentration of **2-Sec-butoxybenzaldehyde** will vary depending on the desired outcome and the other components of the fragrance. Table 2 provides general guidelines for its use in different fragrance applications.

Table 2: Recommended Use Levels of **2-Sec-butoxybenzaldehyde** in Fragrance Concentrates

Fragrance Type	Recommended Concentration (% w/w)	Olfactory Contribution
Floral (e.g., White Floral, Rose)	0.1 - 1.5	Enhances naturalness, adds a watery, dewy freshness, and a subtle fruity nuance.
Fruity (e.g., Cherry, Almond)	0.2 - 2.0	Boosts sweetness and provides a realistic, juicy fruit character with a marzipan-like depth.
Gourmand (e.g., Vanilla, Nutty)	0.5 - 3.0	Lends a creamy, nutty complexity and a sophisticated sweetness.
Oriental / Spicy	0.1 - 1.0	Adds a bright, aldehydic lift to the top notes and complements spicy accords.
Fine Fragrance (Eau de Parfum/Toilette)	0.05 - 2.5	Acts as a modifier to create unique signature accords and enhance the overall radiance.
Functional Products (e.g., Soaps, Lotions)	0.01 - 0.5	Provides a pleasant aroma that is stable in various product bases.

Note: These are starting recommendations. The final concentration should be determined through iterative formulation and sensory evaluation.

Blending Synergies

2-Sec-butoxybenzaldehyde demonstrates excellent synergy with a range of other fragrance materials:

- Floral Notes: Ionones (violet), Linalool (fresh floral), Hedione® (jasmine), Rose Oxides.
- Fruity Notes: Benzaldehyde (bitter almond, cherry), Aldehyde C-16 (strawberry), Raspberry Ketone.

- Gourmand Notes: Vanillin, Ethyl Maltol, Coumarin, Heliotropine.
- Woody & Musky Notes: Iso E Super®, Sandalwood derivatives, Galaxolide®.

Experimental Protocols

The following protocols outline standard methodologies for the evaluation of **2-Sec-butoxybenzaldehyde** in fragrance formulations.

Protocol for Sensory Evaluation: Triangle Test

The triangle test is a discriminative method used to determine if a sensory difference exists between two samples.

Objective: To determine if the addition of **2-Sec-butoxybenzaldehyde** at a specific concentration creates a perceivable difference in a fragrance blend.

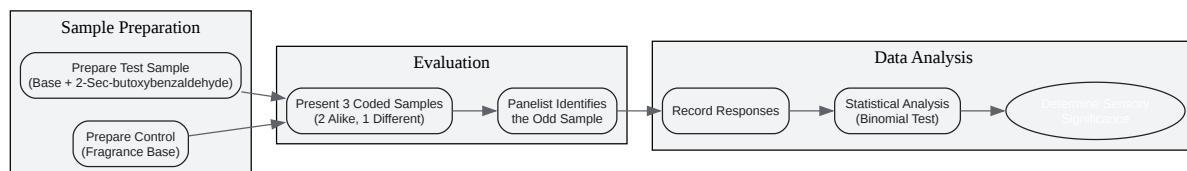
Materials:

- Fragrance base (control).
- Fragrance base with a specified concentration of **2-Sec-butoxybenzaldehyde** (test sample).
- Smelling strips.
- Glass vials for sample presentation.
- Panel of at least 15 trained sensory assessors.
- Well-ventilated, odor-free evaluation booths.

Procedure:

- Prepare three coded samples for each panelist: two will be the control and one will be the test sample, or two will be the test sample and one will be the control. The order of presentation should be randomized for each panelist.
- Dip smelling strips into each coded sample to a depth of 1 cm.

- Present the three smelling strips to each panelist.
- Instruct panelists to sniff each strip from left to right.
- Ask panelists to identify the sample that is different from the other two.
- Record the responses.
- Analyze the results statistically using a binomial test to determine if the number of correct identifications is significantly greater than what would be expected by chance.



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Caption: Workflow for the Triangle Test sensory evaluation.

Protocol for Stability Testing: Accelerated Aging

This protocol simulates the long-term stability of a fragrance containing **2-Sec-butoxybenzaldehyde** in a consumer product base.

Objective: To assess the impact of elevated temperature on the color, clarity, and odor profile of a fragrance formulation over time.

Materials:

- Finished product base (e.g., lotion, shower gel).
- Fragrance containing **2-Sec-butoxybenzaldehyde**.

- Control sample (product base without fragrance).
- Test sample (product base with fragrance).
- Glass jars with airtight lids.
- Temperature-controlled oven (e.g., set to 40°C).
- Refrigerator (e.g., set to 4°C).
- Spectrophotometer or colorimeter (optional).

Procedure:

- Prepare the test sample by incorporating the fragrance into the product base at the desired concentration.
- Divide the control and test samples into three sets.
- Store one set at room temperature (ambient control).
- Store the second set in the oven at 40°C (accelerated aging).
- Store the third set in the refrigerator at 4°C (cold stability).
- Evaluate all samples at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks).
- At each interval, assess the following parameters:
 - Color: Visually compare against the control or measure using a spectrophotometer.
 - Clarity: Visually inspect for any precipitation or cloudiness.
 - Odor: Evaluate the odor profile on a smelling strip and compare it to the ambient control. Note any changes in character, intensity, or the appearance of off-notes.
- Compile the results in a table for easy comparison.

Table 3: Example Data Table for Accelerated Stability Testing

Time (weeks)	Storage Condition	Color Change	Clarity	Odor Profile
0	All	None	Clear	As expected
4	40°C	Slight yellowing	Clear	Slightly weaker top notes
4	4°C	None	Clear	No change
8	40°C	Moderate yellowing	Clear	Top notes diminished, slight off-note
8	4°C	None	Clear	No change
12	40°C	Significant yellowing	Hazy	Aldehydic character faded, prominent off-note
12	4°C	None	Clear	No change

Protocol for Gas Chromatography-Olfactometry (GC-O) Analysis

GC-O is a technique that combines gas chromatography with human olfaction to identify odor-active compounds in a mixture.

Objective: To characterize the specific odor contribution of **2-Sec-butoxybenzaldehyde** as it elutes from the GC column.

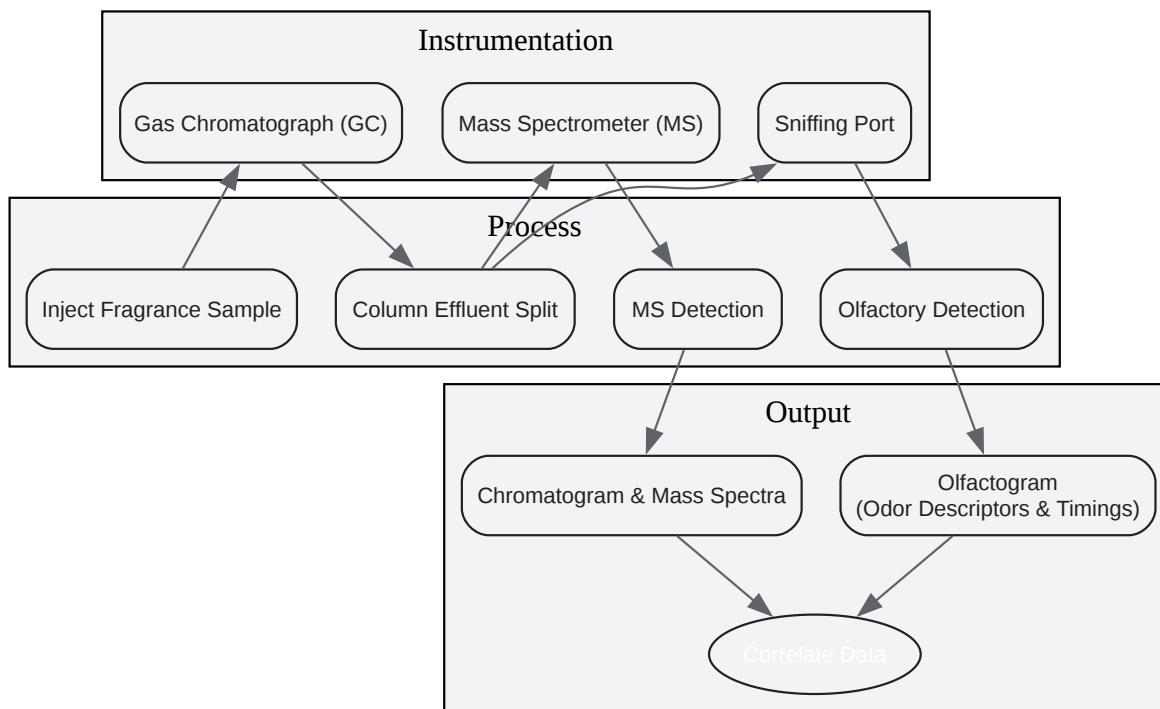
Materials:

- Gas chromatograph with a sniffing port.
- Mass spectrometer (for compound identification).
- Appropriate GC column (e.g., non-polar or mid-polar).

- Sample of fragrance containing **2-Sec-butoxybenzaldehyde**.
- Trained sensory assessors.

Procedure:

- Inject the fragrance sample into the GC.
- The effluent from the GC column is split between the mass spectrometer and the sniffing port.
- A trained assessor sniffs the effluent from the sniffing port and records the time, duration, and a descriptor for each odor perceived.
- Simultaneously, the mass spectrometer records the mass spectra of the eluting compounds.
- Correlate the retention time of the perceived odors with the retention time of the compounds identified by the mass spectrometer.
- This allows for the positive identification of the odor character of **2-Sec-butoxybenzaldehyde** in the context of the fragrance mixture.

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Caption: Workflow for Gas Chromatography-Olfactometry (GC-O) analysis.

Safety and Regulatory Information

As with all fragrance materials, it is essential to handle **2-Sec-butoxybenzaldehyde** in accordance with good laboratory practices and to adhere to regulatory guidelines.

- Handling: Wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Work in a well-ventilated area.
- IFRA Standards: While there is no specific IFRA standard for **2-Sec-butoxybenzaldehyde** at the time of this writing, it is important to adhere to the standards for other aromatic aldehydes and to conduct a thorough safety assessment for any new formulation. The IFRA standards provide guidelines on the maximum concentration of certain fragrance ingredients in different consumer product categories.[2]

- Safety Assessment: A comprehensive safety assessment should be conducted for any fragrance formulation containing **2-Sec-butoxybenzaldehyde**. This includes evaluating the potential for skin sensitization, phototoxicity, and other adverse effects. The Research Institute for Fragrance Materials (RIFM) provides a framework for such assessments.[\[3\]](#)

Conclusion

2-Sec-butoxybenzaldehyde is a valuable aromatic aldehyde for the modern perfumer. Its unique olfactory profile allows for the creation of innovative and appealing fragrances across a wide range of applications. By understanding its properties and utilizing the experimental protocols outlined in this document, researchers and formulators can effectively incorporate this ingredient to enhance the sensory experience of their products. Further research to establish a more detailed toxicological profile and to quantify its performance in various applications will continue to support its safe and effective use in the fragrance industry.

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- To cite this document: BenchChem. [Application Notes and Protocols: 2-Sec-butoxybenzaldehyde in Fragrance Formulation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1288657#application-of-2-sec-butoxybenzaldehyde-in-fragrance-formulation>]

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